

Acetamide-d5: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest		
Compound Name:	Acetamide-d5	
Cat. No.:	B1284221	Get Quote

An in-depth overview of the commercial availability, technical specifications, and primary applications of **Acetamide-d5**, with a focus on its role as an internal standard in quantitative mass spectrometry.

Introduction

Acetamide-d5 (CD₃COND₂) is the deuterated isotopologue of acetamide, a simple organic amide. In the fields of analytical chemistry, drug metabolism, and clinical diagnostics, stable isotope-labeled compounds like Acetamide-d5 are indispensable tools. The substitution of hydrogen atoms with deuterium results in a compound that is chemically almost identical to its non-labeled counterpart but has a higher molecular weight. This mass difference is readily detectable by mass spectrometry, making Acetamide-d5 an excellent internal standard for the accurate quantification of acetamide and related compounds in complex biological matrices. This guide provides a comprehensive overview of the commercial suppliers, technical data, and key applications of Acetamide-d5 for researchers, scientists, and professionals in drug development.

Commercial Availability and Specifications

Acetamide-d5 is available from several reputable chemical suppliers specializing in stable isotope-labeled compounds. The product is typically offered in various quantities with high



isotopic and chemical purity. While pricing is often available upon request, the following table summarizes the key specifications and typical packaging sizes offered by major suppliers.

Supplier	CAS Number	Molecul ar Formula	Molecul ar Weight	Isotopic Purity (atom % D)	Chemic al Purity	Typical Packagi ng Sizes	Certifica te of Analysi s
Sigma- Aldrich	33675- 83-1	CD₃CON D₂	64.10	≥99%	Not specified	Custom packagin g available upon request	Available
CDN Isotopes	33675- 83-1	CD₃CON D₂	64.10	≥99%	Not specified	0.25 g, 0.5 g	Available
LGC Standard s	33675- 83-1	C₂D₅NO	64.098	≥99%	min 98%	0.25 g, 0.5 g, 10 mg, 50 mg, 100 mg	Available
Medche mExpres s	33675- 83-1	Not specified	Not specified	Not specified	Not specified	1 mg, 5 mg	Available
Simson Pharma	33675- 83-1	Not specified	Not specified	Not specified	Not specified	Inquire for details	Available
Alfa Chemistr y	33675- 83-1	CD₃CON D₂	64.10	≥99%	Not specified	Inquire for details	Available

Note: The information in this table is based on publicly available data from supplier websites and may be subject to change. It is recommended to contact the suppliers directly for the most current information and for pricing.



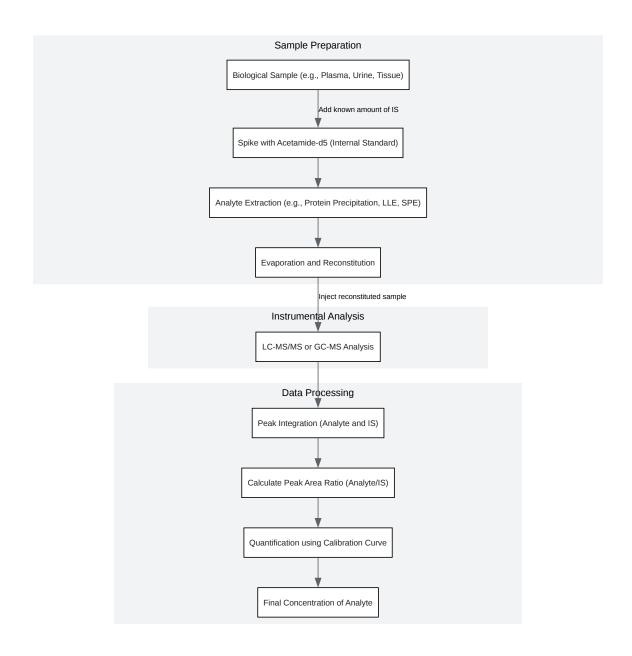
Primary Application: Internal Standard for Quantitative Mass Spectrometry

The most prominent application of **Acetamide-d5** is as an internal standard in quantitative assays using mass spectrometry, such as Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).[1] The use of a stable isotope-labeled internal standard is considered the gold standard for correcting for analyte loss during sample preparation and for variations in instrument response.[1] Since **Acetamide-d5** has nearly identical chemical and physical properties to endogenous acetamide, it co-elutes during chromatography and experiences similar ionization efficiency in the mass spectrometer's source.[1] This allows for highly accurate and precise quantification.

General Experimental Workflow for Quantification

The following diagram illustrates a typical workflow for the quantification of an analyte (in this case, acetamide) in a biological sample using **Acetamide-d5** as an internal standard.





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A typical workflow for quantitative analysis using an internal standard.

Detailed Experimental Protocol: Quantification of Acetamide in a Food Matrix by GC-MS

Foundational & Exploratory





This protocol is adapted from a study on the exposure assessment of acetamide in various food matrices and demonstrates the use of deuterated acetamide as a reference standard.[2]

- 1. Materials and Reagents:
- Acetamide-d5 (as a surrogate analyte/internal standard)
- Propionamide (as an alternative internal standard)
- 9-Xanthydrol (derivatizing agent)
- Hydrochloric acid (HCl)
- Ethyl acetate
- · Anhydrous sodium sulfate
- Sample matrix (e.g., milk, beef, coffee extract)
- 2. Preparation of Standards and Samples:
- Stock Solutions: Prepare individual stock solutions of Acetamide-d5 and propionamide in a suitable solvent (e.g., methanol or water).
- Calibration Standards: Prepare a series of calibration standards by spiking the sample matrix
 with known concentrations of Acetamide-d5. Include a constant concentration of
 propionamide in each standard as the internal standard.
- Sample Preparation:
 - Homogenize the sample if necessary.
 - For milk and beef, perform a fat and protein removal step by differential solubility.[2] For coffee, an aqueous extract can be used directly.[2]
 - Spike a known volume of the prepared sample with the propionamide internal standard.
- 3. Derivatization Procedure:



- To the sample or standard, add an acidic solution of 9-xanthydrol. The reaction requires
 acidic conditions (pH < 2) and can be performed at room temperature for a defined period
 (e.g., 1.5 hours).[2]
- The derivatization reaction converts the amides (acetamide, Acetamide-d5, and propionamide) into their corresponding xanthyl-amides.
- Extract the xanthyl-amides from the aqueous solution using an organic solvent like ethyl acetate.
- Dry the organic extract with anhydrous sodium sulfate.
- Evaporate the solvent and reconstitute the residue in a suitable solvent for GC-MS analysis.
- 4. GC-MS Instrumental Conditions:
- Gas Chromatograph: Agilent GC or equivalent.
- Column: DB-WAX capillary column (30 m x 0.25 mm i.d., 0.25 μm film thickness) or similar.
- Carrier Gas: Helium at a constant flow rate (e.g., 1.2 mL/min).[2]
- Injection: Split injection (e.g., 1:8 split ratio) with an injection volume of 1.0 μL.[2]
- Injector Temperature: 240 °C.[2]
- Oven Temperature Program: Initial temperature of 40 °C held for 2 minutes, then ramped to 300 °C at 20 °C/min and held for 15 minutes.[2]
- Mass Spectrometer: Operated in electron ionization (EI) mode at 70 eV.[2]
- Acquisition Mode: For quantification, selected ion monitoring (SIM) is typically used to monitor the characteristic ions of the derivatized acetamide, **Acetamide-d5**, and propionamide.
- 5. Data Analysis:



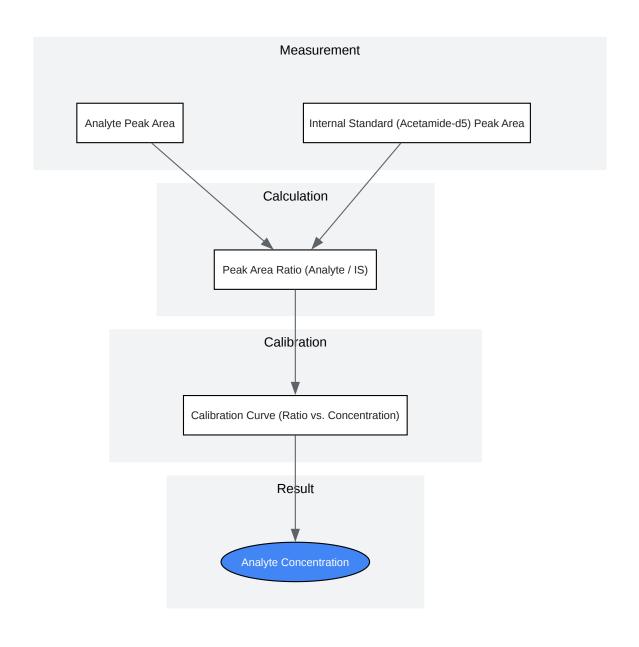




- Integrate the peak areas of the selected ions for the derivatized analyte and internal standard.
- Calculate the ratio of the peak area of the analyte to the peak area of the internal standard.
- Construct a calibration curve by plotting the peak area ratios of the calibration standards against their corresponding concentrations.
- Determine the concentration of acetamide in the unknown samples by interpolating their peak area ratios on the calibration curve.

The logical relationship for quantification using an internal standard is depicted in the following diagram:





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Logical relationship for quantification using an internal standard.

Other Potential Applications







While the primary use of **Acetamide-d5** is as an internal standard, its properties as a stable isotope-labeled compound lend it to other research applications, particularly in metabolic studies.

Metabolic Tracer Studies

Acetamide-d5 can be used as a tracer to investigate the metabolic fate of acetamide in biological systems. By introducing Acetamide-d5 into a cell culture, animal model, or even in human studies, researchers can track the incorporation of the deuterium label into various metabolites. This allows for the elucidation of metabolic pathways and the identification of novel biotransformation products. For example, a study on the antitumor agent caracemide, which contains a methylcarbamoyl moiety, utilized a deuterated analog to trace the metabolic fate of this functional group.[3] Although this study did not use Acetamide-d5 directly, it highlights the principle of using deuterated compounds to follow the course of specific chemical groups within a biological system.

The general workflow for a metabolic tracer study is outlined below:





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A generalized workflow for a metabolic tracer study.

Conclusion



Acetamide-d5 is a valuable and commercially available tool for researchers in various scientific disciplines. Its primary and most well-established application is as an internal standard for the accurate and precise quantification of acetamide by mass spectrometry. The detailed experimental protocol provided in this guide offers a practical framework for its implementation in analytical workflows. Furthermore, the potential for Acetamide-d5 to be used as a metabolic tracer opens up avenues for investigating the biotransformation of acetamide and related compounds. As analytical techniques continue to advance, the utility of stable isotope-labeled compounds like Acetamide-d5 in providing high-quality, reliable data will remain of paramount importance in research and development.

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